

JNJ-DGAT2-A solubility and preparation for experiments

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Compound of Interest

Compound Name: *Jnj-dgat2-A*

Cat. No.: *B15574675*

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Application Notes and Protocols for JNJ-DGAT2-A

These application notes provide detailed information on the solubility, preparation, and experimental use of **JNJ-DGAT2-A**, a selective inhibitor of Diacylglycerol O-Acyltransferase 2 (DGAT2). The provided protocols and data are intended for researchers, scientists, and drug development professionals working on lipid metabolism and related therapeutic areas.

Chemical Properties and Solubility

JNJ-DGAT2-A is a potent and selective inhibitor of the enzyme DGAT2, which catalyzes the final step in triglyceride synthesis.

Property	Value	Reference
Molecular Weight	523.38 g/mol	
Formula	C ₂₄ H ₁₆ BrFN ₄ O ₂ S	
CAS Number	1962931-71-0	
Appearance	Light yellow to yellow solid	[1]
Storage	Store powder at +4°C. Store stock solutions at -20°C or -80°C.	

Solubility Data

JNJ-DGAT2-A exhibits good solubility in dimethyl sulfoxide (DMSO). Preparation of aqueous solutions for in vivo use may require specific formulations.

Solvent	Maximum Concentration	Preparation Notes	Reference
DMSO	100 mM (52.34 mg/mL)	Soluble to 100 mM.	
DMSO (alternative)	6.36 mM (3.33 mg/mL)	May require ultrasonication and warming to 60°C to fully dissolve. Use freshly opened DMSO as it is hygroscopic.	[1]

Biological Activity

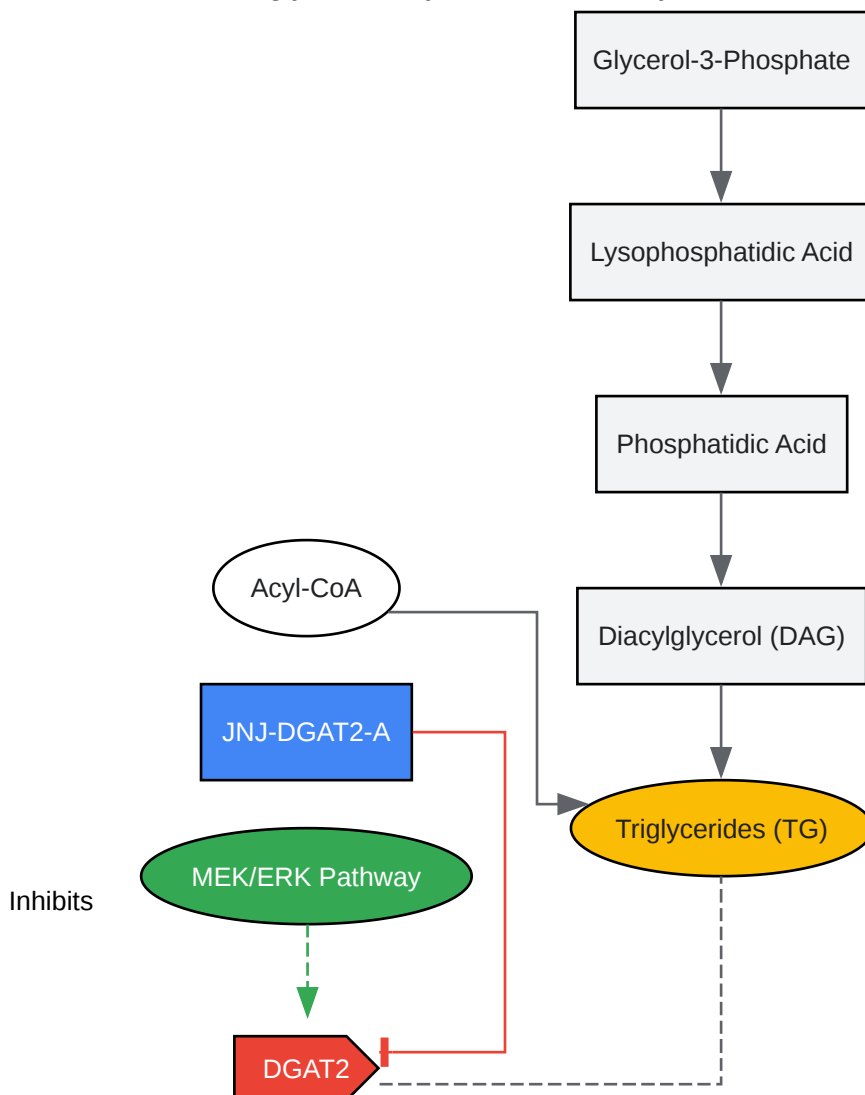
JNJ-DGAT2-A is a selective inhibitor of human DGAT2, demonstrating significantly less activity against DGAT1 and MGAT2.

Parameter	Value	Cell Line/System	Reference
IC ₅₀ (DGAT2)	140 nM	Human DGAT2-expressing Sf9 insect cell membranes	[1]
Selectivity	>70-fold selectivity for DGAT2 over DGAT1 and MGAT2	[2]	
Inhibition of recombinant DGAT2	~99% inhibition at 5 µM	Recombinant DGAT2 enzyme	[1]
Inhibition of DGAT activity in cell lysate	Inhibition observed at 5 µM	HepG2 cell lysates	[1]
IC ₅₀ for Triglyceride (52:2) generation	0.85 µM	HepG2 cells	[1]
IC ₅₀ for Triglyceride (54:3) generation	0.99 µM	HepG2 cells	[1]
IC ₅₀ for Triglyceride (50:2) generation	0.66 µM	HepG2 cells	[1]

Signaling Pathway

DGAT2 is a key enzyme in the final step of triglyceride (TG) biosynthesis, which is a part of the glycerolipid metabolism pathway. This pathway is crucial for energy storage. The activity and expression of DGAT2 are influenced by various signaling pathways, including the MEK/ERK pathway. Inhibition of the MEK/ERK pathway has been shown to increase DGAT2 mRNA levels. **JNJ-DGAT2-A** directly inhibits the enzymatic activity of DGAT2, thereby blocking the conversion of diacylglycerol (DAG) to TG.

DGAT2 in Triglyceride Synthesis Pathway



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DGAT2 Signaling Pathway

Experimental Protocols

Preparation of JNJ-DGAT2-A Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-DGAT2-A** in DMSO.

Materials:

- **JNJ-DGAT2-A** powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath or heat block (optional)

Procedure:

- Calculate the required mass of **JNJ-DGAT2-A** for the desired volume and concentration. For example, for 1 mL of a 10 mM stock solution (MW = 523.38 g/mol), weigh out 5.23 mg of **JNJ-DGAT2-A**.
- Add the weighed **JNJ-DGAT2-A** to a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes to dissolve the compound.
- If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for 5-10 minutes.
- Alternatively, or in addition to sonication, gently warm the solution to 37-60°C for a short period, with intermittent vortexing, until the solid is completely dissolved.[\[1\]](#)
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the stock solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.[\[1\]](#)

In Vitro DGAT2 Enzyme Activity Assay

This protocol is a general guideline for determining the inhibitory activity of **JNJ-DGAT2-A** on recombinant human DGAT2.

Materials:

- Recombinant human DGAT2 enzyme
- **JNJ-DGAT2-A** stock solution (in DMSO)
- Assay Buffer (e.g., 100 mM Tris-HCl, pH 7.5, 100 mM KCl, 5 mM MgCl₂)
- Diacylglycerol (DAG) substrate (e.g., 1,2-dioleoyl-sn-glycerol)
- Radiolabeled acyl-CoA substrate (e.g., [¹⁴C]oleoyl-CoA)
- Scintillation cocktail and vials
- Scintillation counter
- 96-well microplate

Procedure:

- Prepare serial dilutions of **JNJ-DGAT2-A** in the assay buffer. Also, prepare a vehicle control (DMSO without inhibitor).
- In a 96-well plate, add the diluted **JNJ-DGAT2-A** or vehicle control.
- Add the recombinant DGAT2 enzyme to each well and incubate for a pre-determined time (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- Prepare the substrate mix containing DAG and [¹⁴C]oleoyl-CoA in the assay buffer.
- Initiate the enzymatic reaction by adding the substrate mix to each well.
- Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes).
- Stop the reaction by adding a stop solution (e.g., 2:1 chloroform:methanol).
- Extract the lipids and separate the radiolabeled triglycerides using thin-layer chromatography (TLC).

- Scrape the triglyceride spots from the TLC plate into scintillation vials.
- Add scintillation cocktail and quantify the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each concentration of **JNJ-DGAT2-A** and determine the IC₅₀ value.

Cellular Triglyceride Synthesis Assay in HepG2 Cells

This protocol outlines a method to assess the effect of **JNJ-DGAT2-A** on triglyceride synthesis in a cellular context using HepG2 cells.

Materials:

- HepG2 cells
- Cell culture medium (e.g., DMEM with 10% FBS)
- **JNJ-DGAT2-A** stock solution (in DMSO)
- Isotope-labeled glycerol (e.g., ¹³C₃-D₅-glycerol)
- Cell lysis buffer
- Lipid extraction solvents (e.g., hexane, isopropanol)
- LC-MS/MS system for lipid analysis

Procedure:

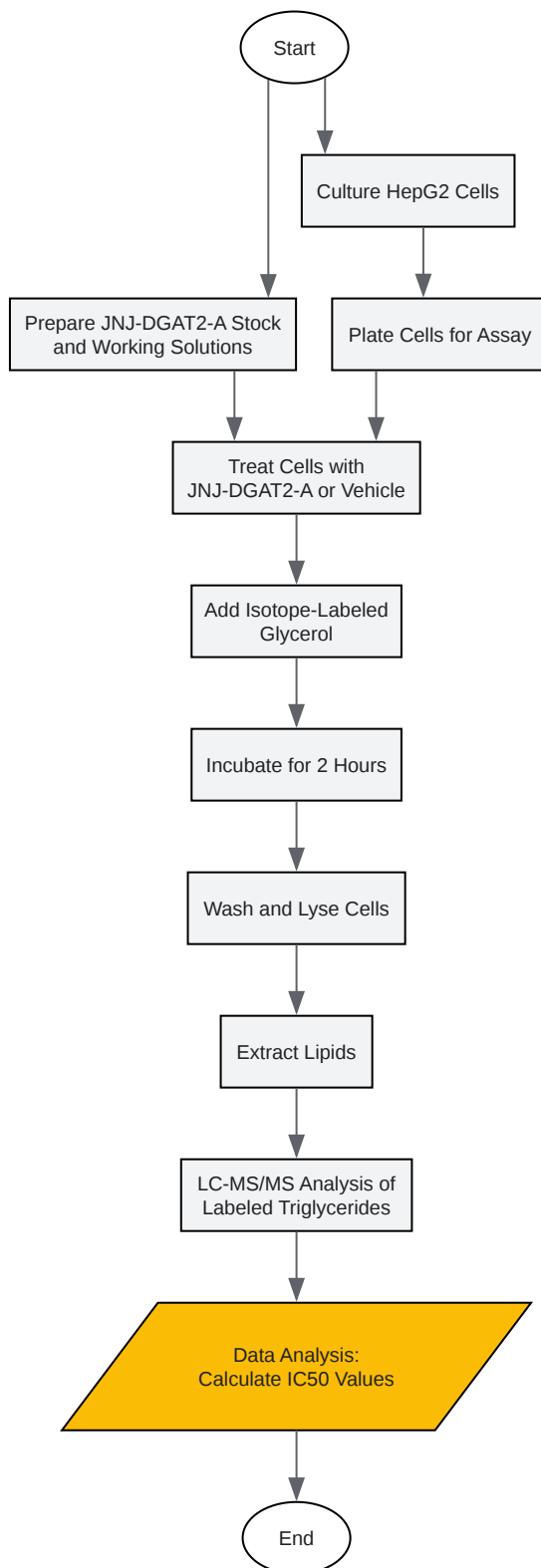
- Seed HepG2 cells in a multi-well plate and allow them to adhere and grow to a suitable confluency.
- Treat the cells with various concentrations of **JNJ-DGAT2-A** (e.g., 0.3125 to 20 μM) or vehicle control (DMSO) for a pre-incubation period of 60 minutes.^[1]
- Add the isotope-labeled glycerol to the cell culture medium.

- Incubate the cells for an additional 2 hours to allow for the incorporation of the labeled glycerol into newly synthesized triglycerides.[1]
- Wash the cells with ice-cold PBS and lyse them.
- Extract the total lipids from the cell lysates.
- Analyze the lipid extracts by LC-MS/MS to quantify the levels of labeled triglycerides (e.g., TG (52:2), TG (54:3), and TG (50:2)).
- Determine the dose-dependent inhibition of triglyceride synthesis and calculate the IC_{50} values for different triglyceride species.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for evaluating the in vitro efficacy of **JNJ-DGAT2-A**.

In Vitro Evaluation of JNJ-DGAT2-A

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In Vitro Experimental Workflow

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. JNJ-DGAT2-A | DGAT2 inhibitor | CAS# 1962931-71-0 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
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